

Navigating the Uncharted: A Technical Guide to the Safe Handling of NBDT

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound 5-Nitrobenzo[d][1][2]dioxole-2-thione, hereafter referred to as **NBDT**, is a chemical intended for research purposes only. A comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available. The following guidelines have been compiled from data on structurally analogous compounds, primarily 5-Nitro-1,3-benzodioxole, and should be treated as a precautionary baseline. All laboratory personnel must exercise extreme caution and adhere to rigorous safety protocols when handling this compound. The toxicological properties of **NBDT** have not been fully investigated.

Compound Identification and Properties

NBDT is a nitroaromatic heterocyclic compound with potential applications in antimicrobial and enzyme inhibition research. Its distinct structure warrants careful handling due to the potential for biological activity and associated hazards.



Property	Value	Source
Chemical Name	5-Nitrobenzo[d][1][2]dioxole-2-thione	-
CAS Number	22876-21-7	LookChem
Molecular Formula	C7H4N2O3S	LookChem
Molecular Weight	196.18 g/mol	LookChem
Appearance	Pale yellow to yellow crystal/powder	TCI Chemicals
Melting Point	244-245 °C	LookChem
Boiling Point	326.7°C at 760 mmHg	LookChem
Flash Point	151.4°C	LookChem
Storage	Sealed in a dry environment at 2-8°C	LookChem

Hazard Identification and Precautionary Measures

Based on data from analogous compounds, **NBDT** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard	GHS Classification (Analogue)	Precautionary Statement Codes (Analogue)
Skin Irritation	Category 2	P264, P280, P302+P352
Eye Irritation	Category 2A	P280, P305+P351+P338
Respiratory Irritation	Category 3	P261, P271, P304+P340

Hazard Statements (based on analogue):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.



H335: May cause respiratory irritation.

Precautionary Statements (based on analogue):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Experimental Protocols and Handling

Due to the lack of published, detailed experimental protocols for **NBDT**, a general workflow for handling a powdered, potentially hazardous chemical in a research setting is provided. This should be adapted to specific experimental needs in consultation with institutional safety officers.

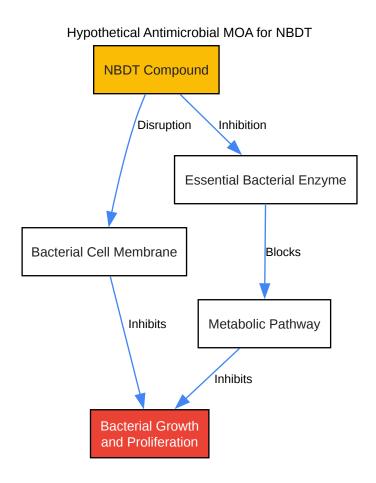
General Handling Workflow



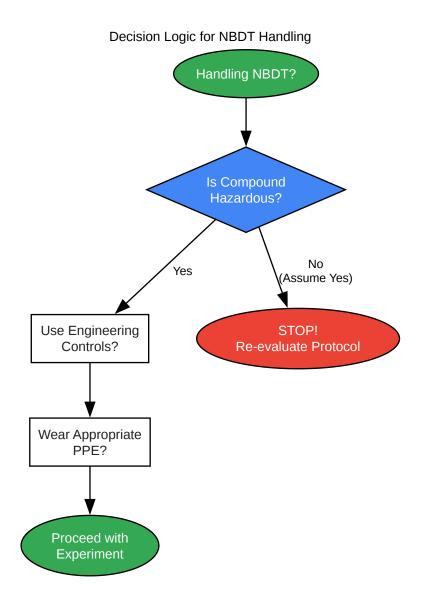
General Workflow for Handling NBDT Powder Preparation Consult SDS (Analogue) and Conduct Risk Assessment Don Personal Protective Equipment (PPE) Prepare Engineering Controls (Fume Hood, Ventilated Enclosure) Begin Experiment Handling Weigh NBDT in a Ventilated Enclosure Prepare Solvent and Glassware in Fume Hood Dissolve NBDT in Appropriate Solvent Transfer Solution for Experimental Use Cleanup and Disposal Decontaminate Glassware and Work Surfaces Dispose of Waste in Designated Hazardous Waste Stream Remove and Dispose of PPE

Wash Hands Thoroughly









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